

3-Amino-2-methylphenol molecular weight and formula

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Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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A Technical Overview of 3-Amino-2-methylphenol

This guide provides an in-depth look at the chemical properties of **3-Amino-2-methylphenol**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Chemical Properties

3-Amino-2-methylphenol, also known as 3-amino-o-cresol, is an organic compound with the CAS number 53222-92-7.[1][2] It serves as a valuable intermediate in the synthesis of various dyes and has applications in the pharmaceutical industry.[3]

Quantitative Molecular Data

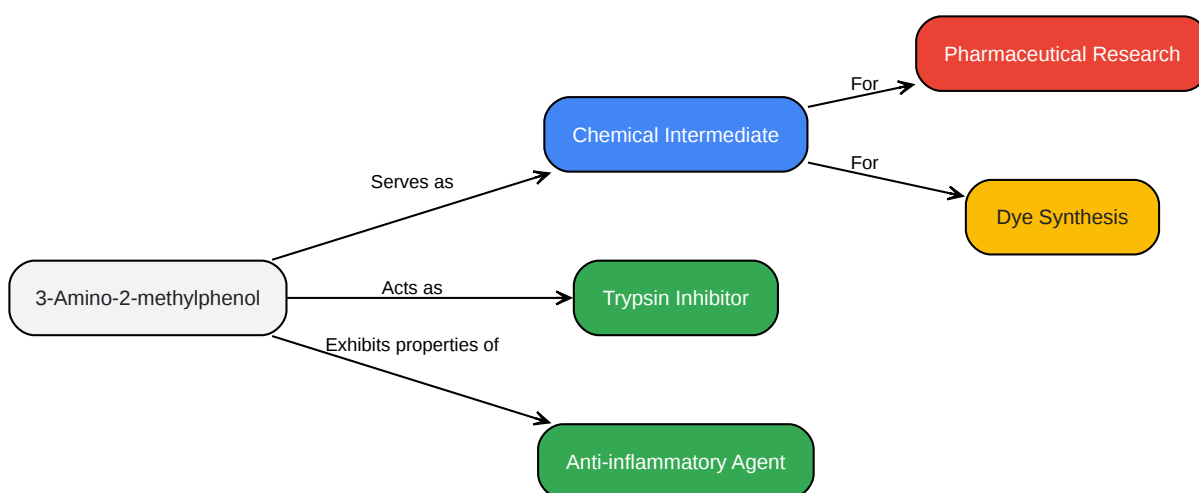
The fundamental molecular characteristics of **3-Amino-2-methylphenol** are summarized in the table below for clear reference and comparison.

Property	Value	Citations
Molecular Formula	C ₇ H ₉ NO	[1][2][4]
Linear Formula	H ₂ NC ₆ H ₃ (CH ₃)OH	[2][5]
Molecular Weight	123.15 g/mol	[1][2]
Melting Point	129-130 °C	
Boiling Point	221.8 °C	[1]
Flash Point	129 °C	[1]

Applications and Research Interest

3-Amino-2-methylphenol is noted for its role as a trypsin inhibitor, suggesting potential utility in therapeutic areas such as cancer therapy.[1] It has demonstrated inhibitory effects on proteases like trypsin, chymotrypsin, and elastase.[1] Furthermore, it is used in the synthesis of dyes and pharmaceuticals.[3] Research has also pointed to its anti-inflammatory properties.[1]

The following diagram illustrates the key application areas of **3-Amino-2-methylphenol** based on its chemical properties.

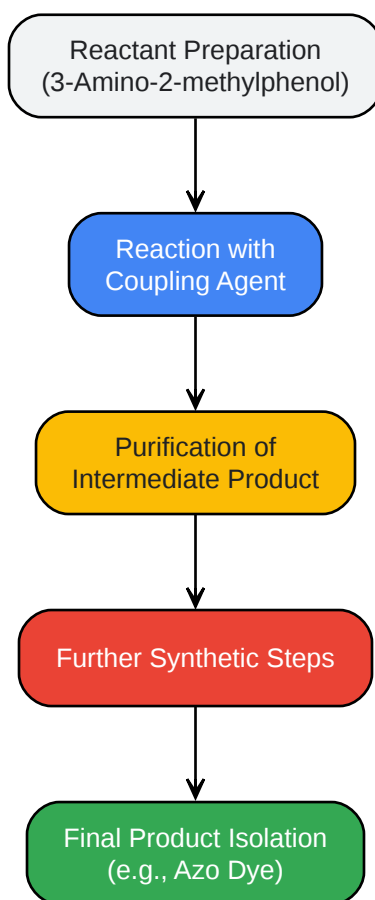


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Key applications of **3-Amino-2-methylphenol**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis or application of **3-Amino-2-methylphenol** are proprietary and vary by laboratory, a general workflow for its use as a chemical intermediate in synthesis is outlined below. This conceptual workflow is not from a specific cited experiment but represents a typical process in a research setting.



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Conceptual workflow for synthesis using **3-Amino-2-methylphenol**.

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References

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